

Application Notes and Protocols for 3,5-Dichloro-4-methylpyridine

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Compound of Interest

Compound Name: 3,5-Dichloro-4-methylpyridine

Cat. No.: B009390

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Introduction

3,5-Dichloro-4-methylpyridine is a halogenated pyridine derivative that serves as a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.^[1] Its chemical structure, featuring a chlorinated pyridine ring, makes it a versatile building block for creating more complex molecules.^{[1][2]} Proper handling and storage of this compound are critical to ensure the safety of laboratory personnel and to maintain its chemical integrity for research and development activities. These application notes provide detailed procedures for the safe handling, storage, and disposal of **3,5-Dichloro-4-methylpyridine**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Dichloro-4-methylpyridine** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₅ Cl ₂ N	[3]
Molecular Weight	162.01 g/mol	[3]
CAS Number	23784-09-0 (or 100868-46-0)	[3][4]
Appearance	Colorless to light yellow liquid	[5]
Odor	Strong odor	[5]
pKa	0.62 ± 0.10 (Predicted)	[5]
XLogP3	2.5	[3]
Storage Temperature	Room Temperature (in a dry, sealed container)	[5]

Safety and Hazard Information

3,5-Dichloro-4-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3 or 4	H311/H312: Toxic/Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Note: Hazard classifications can vary slightly between suppliers.

Primary Hazards:

- Irritant[3]
- Harmful if swallowed, in contact with skin, or if inhaled[3][6][7]
- Causes skin and serious eye irritation[3][8]
- May cause respiratory irritation[3]

Experimental Protocols

The following protocols outline the recommended procedures for handling and storing **3,5-Dichloro-4-methylpyridine** in a laboratory setting.

1. Personal Protective Equipment (PPE)

Before handling the compound, ensure that the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If vapors or aerosols are generated, a NIOSH/MSHA approved respirator may be necessary.[6][7]

2. Handling Procedures

- Work Area: All handling of **3,5-Dichloro-4-methylpyridine** should be conducted in a well-ventilated chemical fume hood.[6]
- Dispensing: When transferring the liquid, use appropriate tools such as a calibrated pipette or a syringe to minimize spills. Avoid generating aerosols or vapors.[6]

- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[6][9] Contaminated clothing should be removed and laundered before reuse.[8]
- Spill Management: In case of a spill, evacuate non-essential personnel. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and collect it into a suitable, labeled container for disposal.[10][11] Ensure the area is well-ventilated. Do not allow the chemical to enter drains.[6]

3. Storage Procedures

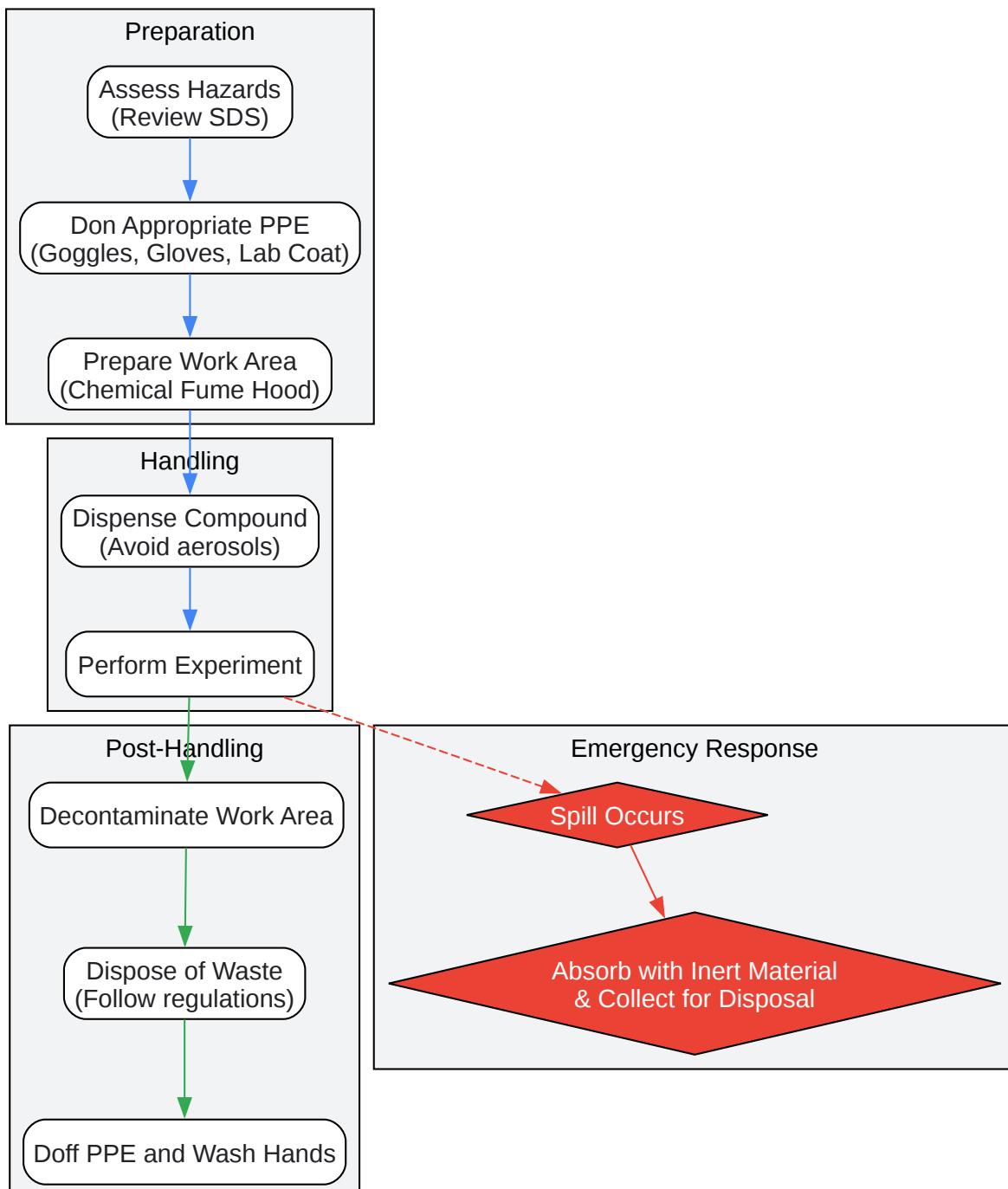
- Container: Keep the compound in its original, tightly closed container.[6][7]
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[6][7] The storage area should be locked or accessible only to authorized personnel.[6]
- Incompatibilities: Store away from strong oxidizing agents and heat sources.[6][7]

4. Disposal Procedures

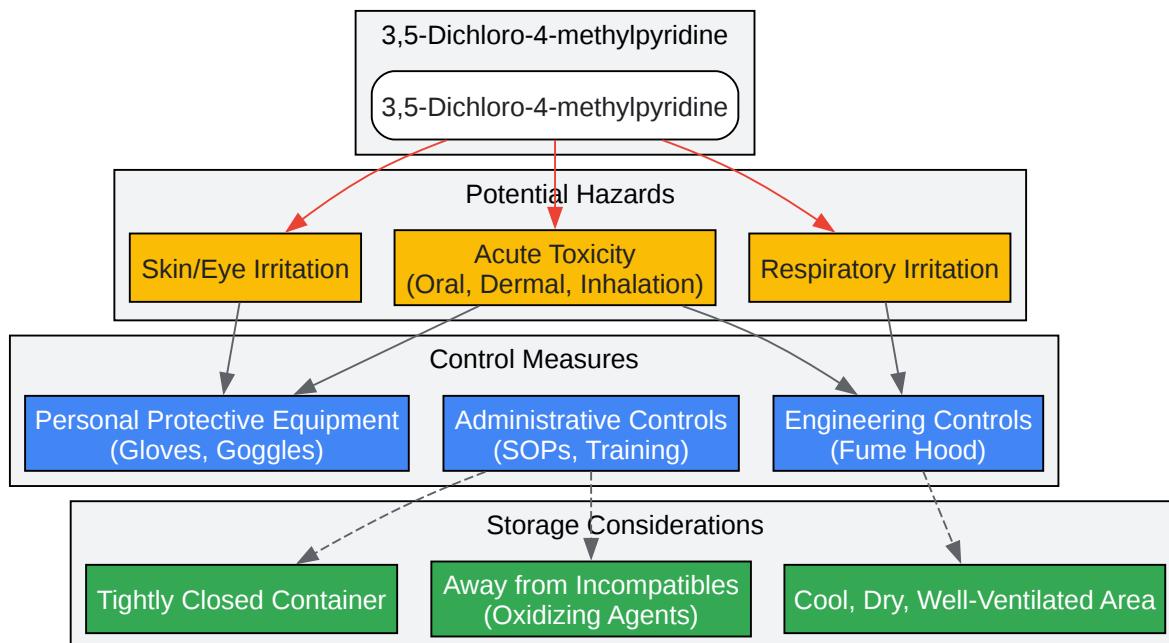
- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.
- Disposal Method: Dispose of unused material and its container at an approved waste disposal facility.[6] Follow all local, regional, and national regulations for hazardous waste disposal.[7]

Visualized Workflows and Relationships

To further clarify the handling and safety protocols, the following diagrams have been generated.

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Caption: Experimental workflow for handling **3,5-Dichloro-4-methylpyridine**.



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Caption: Logical relationships for safe handling and storage.

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